

The Solubility Profile of CL-197: A Technical Guide for Researchers

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Compound of Interest

Compound Name: CL-197

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This technical guide provides an in-depth analysis of the solubility characteristics of **CL-197**, a potent, orally active anti-HIV nucleoside reverse transcriptase inhibitor (NRTI).^{[1][2]} Aimed at researchers, scientists, and professionals in the field of drug development, this document outlines the solubility of **CL-197** in dimethyl sulfoxide (DMSO) versus aqueous solutions, details relevant experimental methodologies, and presents a visual representation of its mechanism of action.

Core Data: Solubility of CL-197

The solubility of a compound is a critical physicochemical property that influences its suitability for various in vitro and in vivo applications. The following table summarizes the known solubility of **CL-197** in DMSO.

Solvent	Solubility	Molar Concentration	Notes
Dimethyl Sulfoxide (DMSO)	100 mg/mL	321.30 mM	Requires sonication for complete dissolution. The use of hygroscopic DMSO can impact solubility. [1]
Aqueous Solutions	Data not publicly available	-	-

Note: The molecular weight of **CL-197** is 311.24 g/mol .[\[1\]](#)

While specific quantitative data for the aqueous solubility of **CL-197** is not readily available in the public domain, it is crucial for formulation and in vivo studies. The experimental protocols described in the following section can be employed to determine this value. Generally, the addition of an organic co-solvent like DMSO, even in small percentages (e.g., 5% v/v), can increase the apparent aqueous solubility of a compound.[\[3\]](#)

Experimental Protocols

Accurate determination of solubility is fundamental in drug discovery. The following are standard methodologies for assessing the solubility of compounds like **CL-197** in both DMSO and aqueous environments.

Kinetic Solubility Assay in Aqueous Buffer

This high-throughput method is often used in the early stages of drug discovery.[\[4\]](#)[\[5\]](#)

- **Stock Solution Preparation:** A concentrated stock solution of **CL-197** is prepared in DMSO (e.g., 10 mM).[\[3\]](#)
- **Serial Dilutions:** Serial dilutions of the DMSO stock solution are added to an aqueous buffer at a specific pH (e.g., pH 7.4) in a 96-well plate.[\[3\]](#)[\[5\]](#) This results in a range of final compound concentrations, typically with a low percentage of DMSO (e.g., 5%).[\[3\]](#)

- **Precipitation Detection:** The formation of a precipitate is monitored. This can be done visually or, more quantitatively, by measuring light scattering using a nephelometer.[\[4\]](#)
- **Quantification (Optional):** For more precise measurements, the solutions can be filtered through a solubility filter plate, and the concentration of the dissolved compound in the filtrate is determined using methods like UV/Vis spectroscopy or LC/MS, with a standard calibration curve.[\[3\]](#)[\[4\]](#)

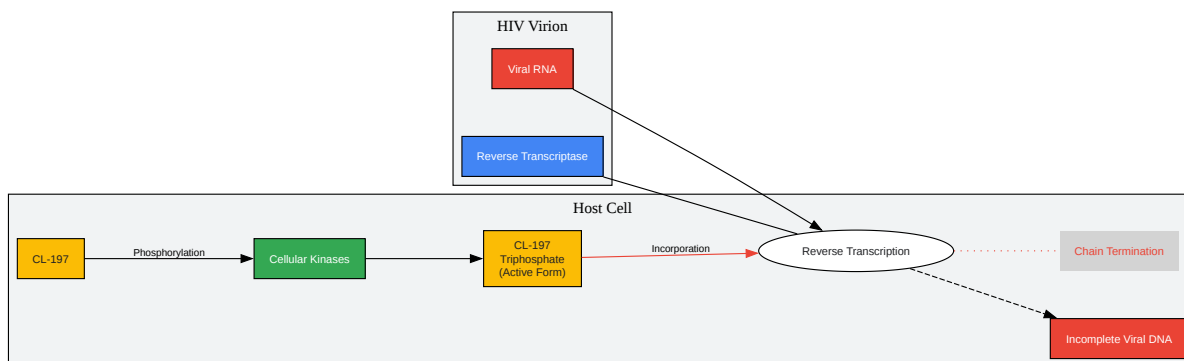
Thermodynamic (Shake-Flask) Solubility Assay

Considered the "gold standard" for solubility measurement, this method determines the equilibrium solubility.[\[3\]](#)[\[5\]](#)

- **Sample Preparation:** An excess amount of solid **CL-197** is added to a specific volume of the desired solvent (e.g., a buffered aqueous solution or DMSO).[\[3\]](#)
- **Equilibration:** The resulting saturated solution is agitated (e.g., using a shaker or rotator) for an extended period (typically 24 to 48 hours) at a constant temperature to reach equilibrium.[\[3\]](#)
- **Separation:** The undissolved solid is separated from the solution by centrifugation or filtration.[\[3\]](#)[\[6\]](#)
- **Quantification:** The concentration of **CL-197** in the clear supernatant or filtrate is quantified using a suitable analytical method such as HPLC, LC/MS, or UV/Vis spectroscopy against a standard calibration curve.[\[3\]](#)

Mechanism of Action: Nucleoside Reverse Transcriptase Inhibition

CL-197 functions as a nucleoside reverse transcriptase inhibitor (NRTI). The following diagram illustrates the generalized mechanism of action for this class of antiviral drugs.

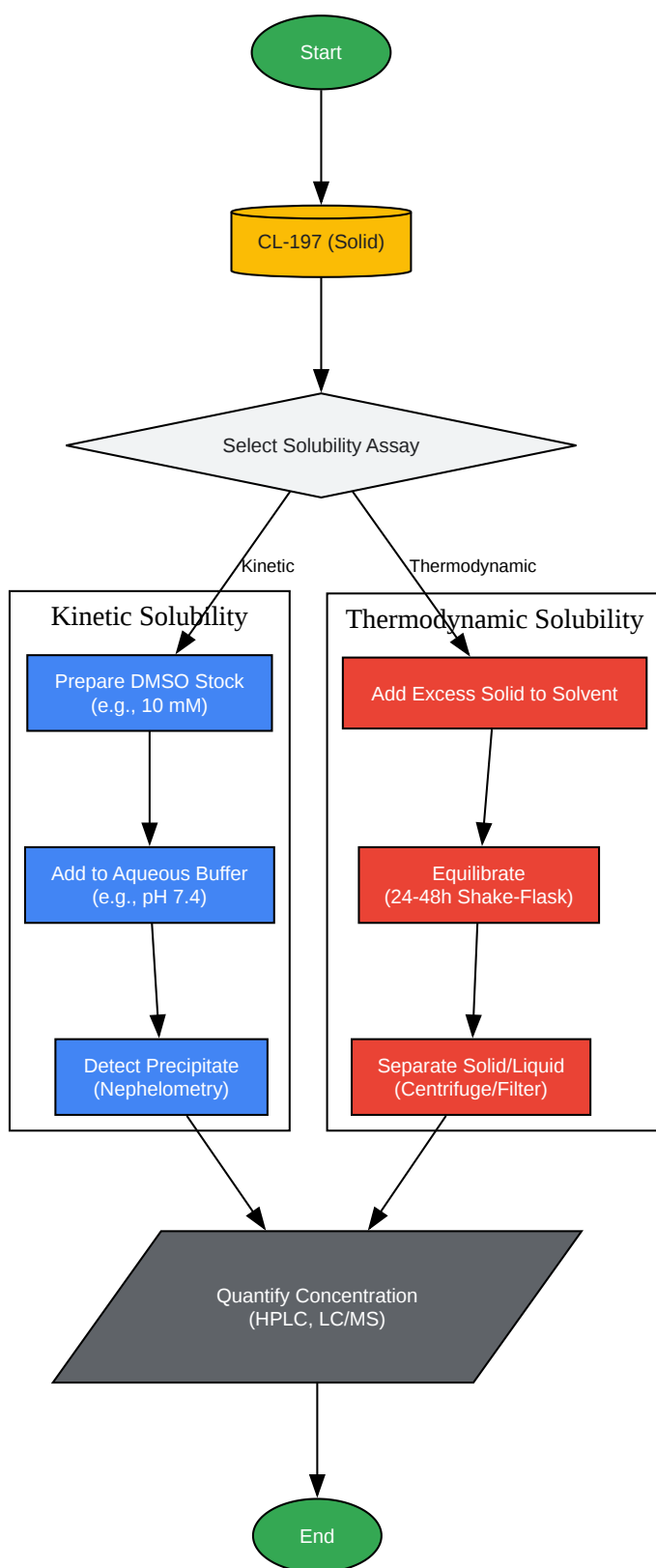


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Caption: Mechanism of action for **CL-197** as a Nucleoside Reverse Transcriptase Inhibitor.

Experimental Workflow for Solubility Determination

The logical flow for determining the solubility of a compound like **CL-197** is depicted in the workflow diagram below.



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Caption: Generalized workflow for determining the kinetic and thermodynamic solubility of **CL-197**.

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References

- 1. glpbio.com [glpbio.com]
- 2. medkoo.com [medkoo.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. Aqueous Solubility Assay | Bienta [bienta.net]
- 5. scispace.com [scispace.com]
- 6. A Bifunctional Dimethylsulfoxide Substitute Enhances the Aqueous Solubility of Small Organic Molecules - PMC [pmc.ncbi.nlm.nih.gov]
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